

An In-depth Technical Guide on the Physical Properties of Docosyl Dodecanoate

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Compound of Interest

Compound Name: Docosyl dodecanoate

Cat. No.: B1587897

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the available data on the melting and boiling points of **docosyl dodecanoate**, also known as behenyl laurate. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physical property data for this long-chain ester.

Physicochemical Data Summary

The physical properties of **docosyl dodecanoate** are crucial for a variety of applications, including in the formulation of pharmaceuticals and other advanced materials. A summary of the available quantitative data is presented below.

Property	Value	Notes
Melting Point	Data not available	No experimentally determined melting point for docosyl dodecanoate was found in the surveyed literature.
Boiling Point	528.4°C (predicted)	This value is a predicted boiling point at standard atmospheric pressure (760 mmHg)[1].

Experimental Protocols for Determination of Melting and Boiling Points

While specific experimental protocols for **docosyl dodecanoate** were not found, this section outlines generalized and widely accepted methodologies for determining the melting and boiling points of long-chain esters and similar organic compounds.

Melting Point Determination (Capillary Method)

A common and reliable method for determining the melting point of a crystalline solid is the capillary tube method, often utilizing a melting point apparatus such as a Mel-Temp.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (sealed at one end)
- Sample of the crystalline compound
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline **docosyl dodecanoate** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, forming a column of 2-3 mm in height.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting range, followed by a slower, more precise heating rate (1-2°C per minute) as the approximate melting point is approached.
- **Data Recording:** The temperature at which the first liquid appears in the sample is recorded as the beginning of the melting range. The temperature at which the last solid crystal

disappears is recorded as the end of the melting range. For a pure compound, this range is typically narrow.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid can be determined through distillation, which identifies the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Distillation flask
- Condenser
- Receiving flask
- Heating mantle
- Thermometer
- Boiling chips
- Sample of the liquid compound

Procedure:

- Apparatus Setup: The liquid sample of **docosyl dodecanoate** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask leading to the condenser.
- Heating: The flask is gently heated using a heating mantle.
- Observation: As the liquid boils, the vapor rises and surrounds the thermometer bulb before entering the condenser. The temperature will stabilize at the boiling point of the substance.

- **Data Recording:** The constant temperature observed on the thermometer during the distillation of the liquid is recorded as the boiling point. It is crucial to also record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting and boiling points of a chemical compound like **docosyl dodecanoate**.

Figure 1: Generalized Experimental Workflow

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References

- 1. BEHENYL LAURATE CAS#: 42231-82-3 [amp.chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com